

Erythromycin A N-oxide Certified Reference Material: A Comparative Guide

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Compound of Interest

Compound Name: Erythromycin A N-oxide

Cat. No.: B13392814

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For researchers, scientists, and drug development professionals, the quality and availability of certified reference materials (CRMs) are paramount for accurate analytical method development, validation, and routine quality control. This guide provides a comparative overview of the availability of **Erythromycin A N-oxide**, a key related substance of the macrolide antibiotic erythromycin. It also details relevant analytical methodologies and offers a comparison with alternative reference materials.

Availability and Supplier Comparison of Erythromycin A N-oxide

Erythromycin A N-oxide is available from several suppliers, though the designation as a "Certified Reference Material" varies. For use in regulated environments, materials designated as "Pharmaceutical Analytical Impurity" or those accompanied by a comprehensive Certificate of Analysis (CoA) are generally preferred. Below is a comparison of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Stated Purity/Grade	Format	Intended Use
LGC Standards	Erythromycin A N-oxide	992-65-4	High-quality reference material	5 mg, 10 mg, 25 mg	Pharmaceutical analytical testing
Cayman Chemical	Erythromycin A N-oxide	992-65-4	≥95%	Solid	Research
Santa Cruz Biotechnology	Erythromycin A N-oxide	992-65-4	Not specified	Not specified	Research Use Only
Simson Pharma Limited	Erythromycin EP Impurity H	992-65-4	Accompanied by CoA	Not specified	Pharmaceutical impurity standard
Pharmaffiliates	Erythromycin - Impurity H	992-65-4	Not specified	Not specified	Pharmaceutical standard
USP	Erythromycin A N-oxide	992-65-4	Analytical Material	25 mg	Pharmaceutical Analytical Impurity

Note: The information in this table is based on publicly available data and may be subject to change. It is crucial to obtain the latest specifications and Certificate of Analysis directly from the supplier before purchase.

Certificate of Analysis: A Critical Evaluation

A Certificate of Analysis is a crucial document that provides detailed information about the quality and purity of a reference material. When comparing **Erythromycin A N-oxide** from different sources, researchers should meticulously review the CoA for the following parameters:

Parameter	Description	Importance
Identity	Confirmation of the chemical structure (e.g., by ^1H NMR, ^{13}C NMR, MS).	Ensures the correct compound is being supplied.
Purity	Quantitative measure of the main component (e.g., by HPLC, qNMR).	Critical for accurate quantification in analytical methods.
Impurities	Identification and quantification of any related substances or residual solvents.	Important for understanding potential interferences in analytical assays.
Assigned Value & Uncertainty	The certified concentration or purity and its associated measurement uncertainty.	Essential for establishing traceability and calculating measurement uncertainty in analytical results.
Traceability	Statement of metrological traceability to a national or international standard.	A key requirement for CRMs used in regulated laboratories.
Homogeneity & Stability	Data demonstrating that the material is uniform and stable over its shelf life.	Ensures the reliability of the reference material over time.

Alternative Certified Reference Materials

In the analysis of erythromycin, other related compounds are often monitored as impurities. Certified reference materials for these compounds can serve as important tools for method development and validation. Key alternatives include:

- Erythromycin A, B, and C: Available as pharmacopoeial reference standards from organizations like the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP).
- N-Demethylerythromycin A: Another known impurity of erythromycin, with reference materials available from suppliers like USP.

- Anhydroerythromycin A: A degradation product of erythromycin.

The choice of reference material will depend on the specific requirements of the analytical method and the regulatory landscape.

Experimental Protocols

The following is a representative experimental protocol for the analysis of **Erythromycin A N-oxide** and other related substances in an erythromycin drug substance or product using High-Performance Liquid Chromatography (HPLC) coupled with UV or Mass Spectrometric detection. This protocol is a synthesis of methods described in the scientific literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Objective: To separate and quantify **Erythromycin A N-oxide** and other related impurities from the main Erythromycin A peak.

Instrumentation:

- HPLC system with a gradient pump, autosampler, and UV or Mass Spectrometry (MS) detector.

Chromatographic Conditions:

- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase A: 0.05 M Ammonium acetate buffer (pH adjusted to 7.0).
- Mobile Phase B: Acetonitrile.
- Gradient Program:
 - 0-10 min: 30% B
 - 10-30 min: 30-70% B (linear gradient)
 - 30-35 min: 70% B
 - 35-40 min: 70-30% B (linear gradient)

- 40-45 min: 30% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 40 °C.
- Detection: UV at 215 nm or MS with electrospray ionization (ESI) in positive mode.
- Injection Volume: 20 µL.

Sample Preparation:

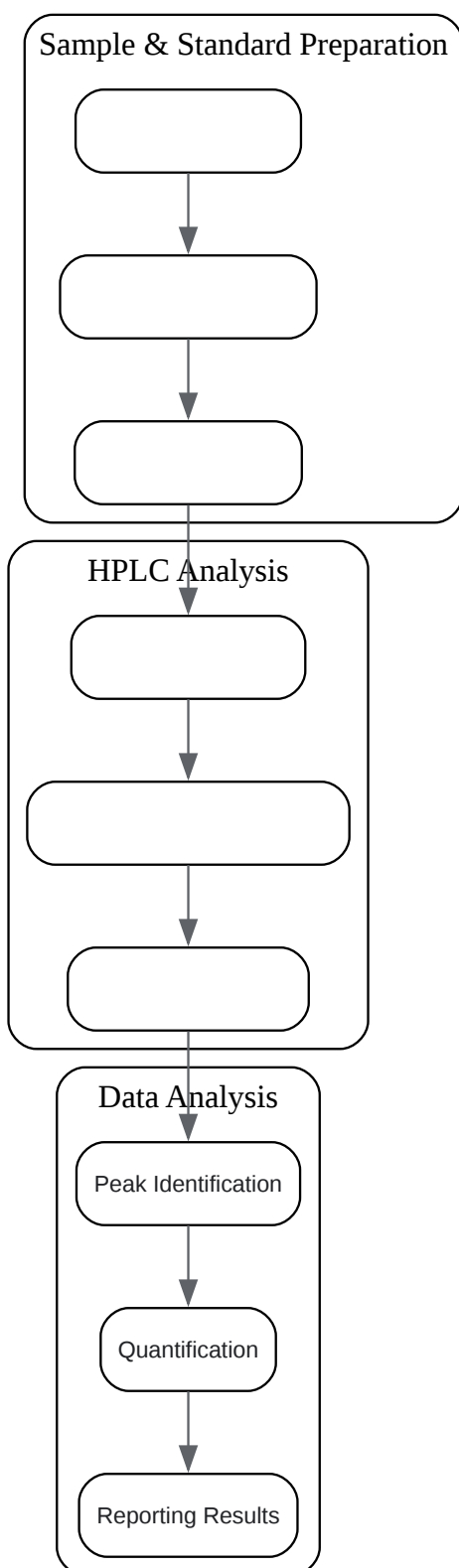
- Standard Solution: Accurately weigh and dissolve an appropriate amount of **Erythromycin A N-oxide** certified reference material in a suitable solvent (e.g., acetonitrile/water 50:50 v/v) to obtain a known concentration.
- Sample Solution: Accurately weigh and dissolve the erythromycin sample in the same solvent to achieve a target concentration.
- Filter all solutions through a 0.45 µm syringe filter before injection.

Data Analysis:

- Identify the peaks based on their retention times compared to the standard.
- Quantify the amount of **Erythromycin A N-oxide** and other impurities using an external standard method.

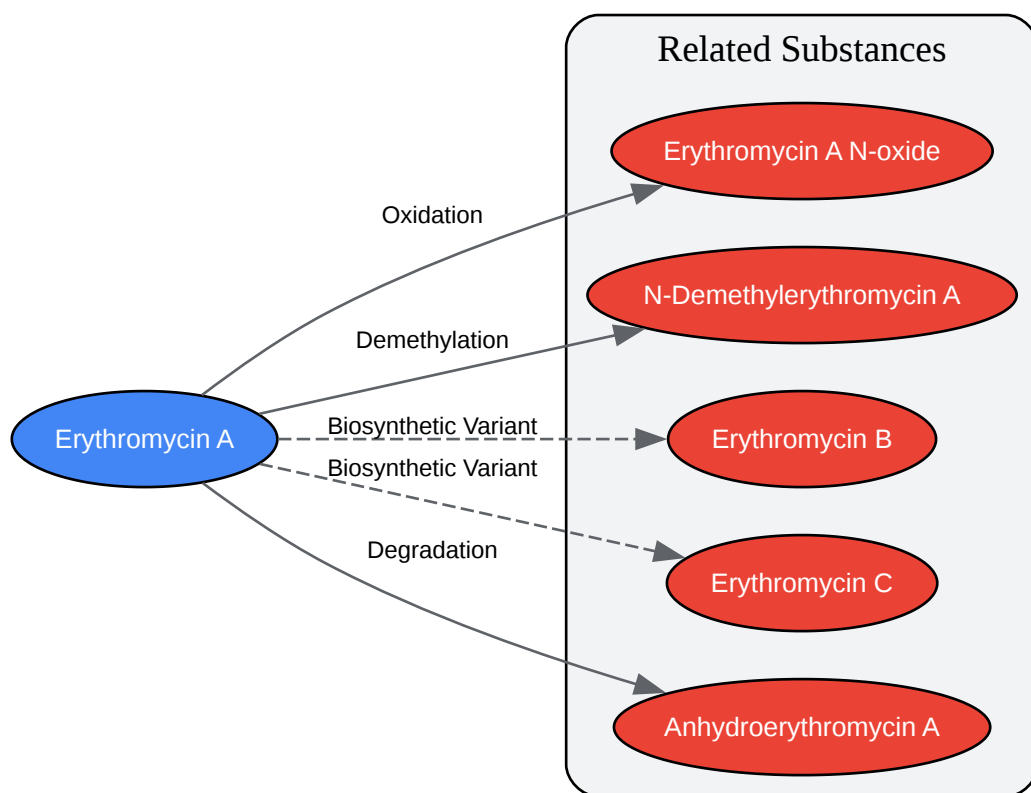
Visualizations

To aid in understanding the analytical workflow and the relationship between erythromycin and its impurities, the following diagrams are provided.



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Figure 1: A generalized workflow for the HPLC analysis of **Erythromycin A N-oxide**.



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Figure 2: Relationship of Erythromycin A to its key related substances.

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References

- 1. Determination of erythromycin and related substances in commercial samples using liquid chromatography/ion trap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. asianpubs.org [asianpubs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

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